

A Technical Guide to the Safe Handling of 4-Fluorobenzaldehyde-d4

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Compound of Interest

Compound Name: 4-Fluorobenzaldehyde-2,3,5,6-D4

Cat. No.: B562760

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This guide pertains to the safety and handling of 4-Fluorobenzaldehyde. The deuterated form, 4-Fluorobenzaldehyde-d4, is expected to have virtually identical safety and handling requirements, as the substitution of hydrogen with deuterium does not significantly alter its chemical reactivity or toxicological profile in this context. The information provided is based on available safety data for the non-deuterated compound (CAS 459-57-4).

This document provides a comprehensive overview of the safety and handling protocols for 4-Fluorobenzaldehyde-d4, a crucial intermediate in various synthetic applications. Adherence to these guidelines is essential for ensuring a safe laboratory environment.

Chemical and Physical Properties

4-Fluorobenzaldehyde is a flammable liquid that is slightly soluble in water.^{[1][2]} Its vapors are heavier than air and can form explosive mixtures with air.^{[1][3]}

Property	Value
Molecular Formula	C ₇ H ₅ FO
Molecular Weight	124.11 g/mol [4][5]
Appearance	Clear to very slight yellow liquid[1][6]
Melting Point	-10 °C (14 °F)[4][7][8]
Boiling Point	181 °C (357.8 °F) at 758 mmHg[6][8]
Density	1.150 - 1.18 g/cm ³ at 20 °C[6][7]
Vapor Density	4.3[8]
Vapor Pressure	1 hPa at 20 °C; 7.1 hPa at 50 °C[6]
Water Solubility	4,689 mg/L at 25 °C[6]
Flash Point	62 °C (143.6 °F) - Closed Cup[6][8]

Toxicological Information

The toxicological properties of 4-Fluorobenzaldehyde have not been fully investigated.[1][3] However, available data indicates that it is harmful if swallowed and causes irritation to the skin, eyes, and respiratory system.[4][8]

Toxicity Metric	Value	Species
LD50 (Oral)	>= 1600 - <= 1800 mg/kg bw	Rat (female)[6]
LC50 (Fish)	7.07 mg/L - 96 h	Danio rerio (Zebra fish)[6]
EC50 (Microorganisms)	510.8 mg/L - 3 h	Activated sludge, domestic[6]

Hazard Identification and GHS Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	3 or 4	H226: Flammable liquid and vapour[4][6]
Acute Toxicity, Oral	4	H302: Harmful if swallowed[5][8]
Skin Irritation	2	H315: Causes skin irritation[4][6]
Serious Eye Irritation	2	H319: Causes serious eye irritation[4][6]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[4][6]

Signal Word: Warning[4][6][8]

Pictograms:

- Flame (GHS02)
- Exclamation Mark (GHS07)

Experimental Protocols for Safe Handling

A risk assessment should be conducted before handling. The following PPE is recommended:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.[4][6]
- Skin Protection:
 - Gloves: Handle with chemical-resistant gloves (e.g., PVC) inspected prior to use.[4][9] Use proper glove removal technique to avoid skin contact.[4]
 - Clothing: Wear impervious, flame-retardant, and antistatic protective clothing to prevent skin exposure.[4][6] A PVC apron or suit may be required for severe exposure.[9]

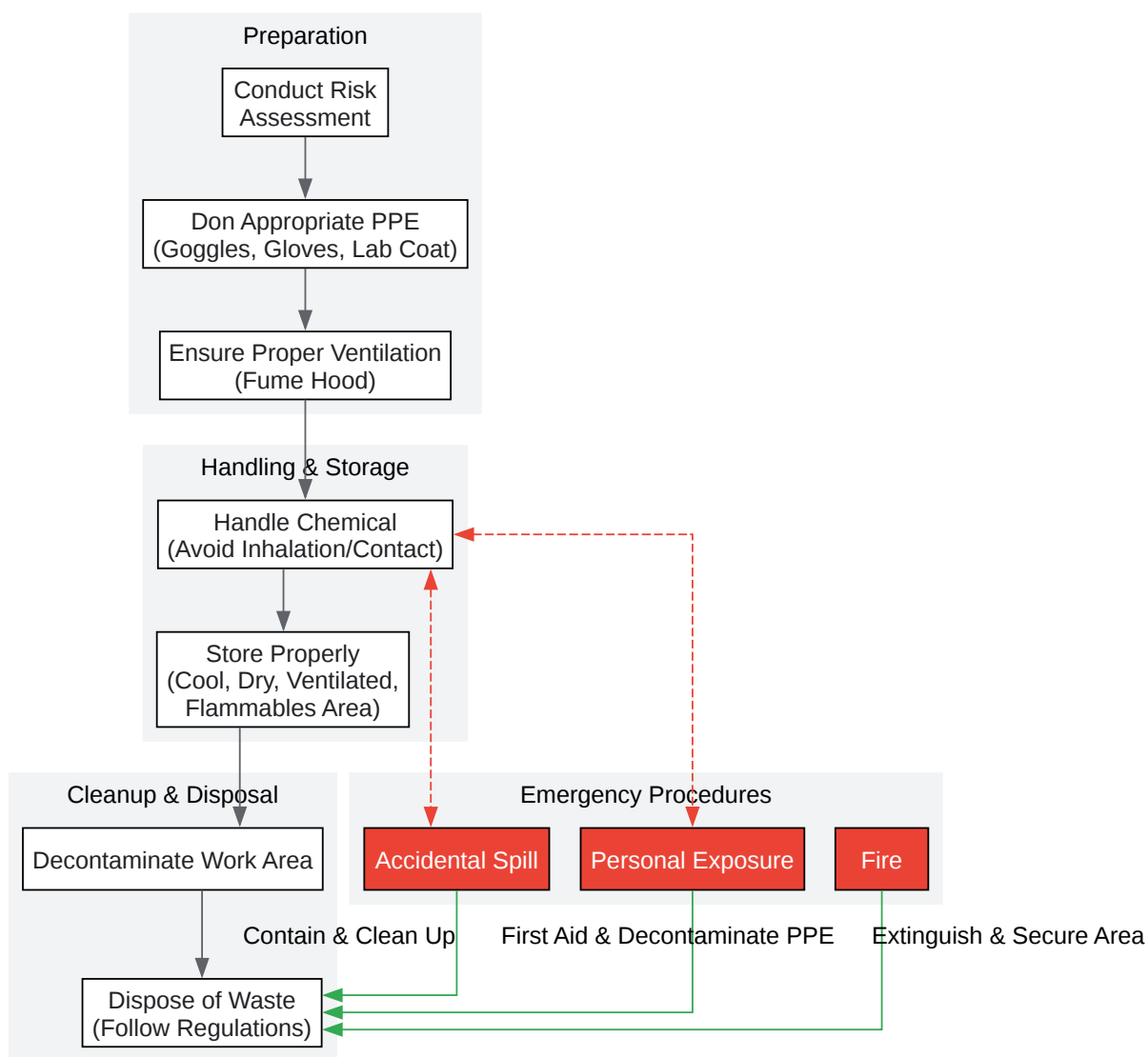
- Respiratory Protection: Use only in a well-ventilated area.[1][9] If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges (e.g., type ABEK, EN 14387) or a self-contained breathing apparatus (SCBA).[4][6]
- Work in a well-ventilated area, preferably a chemical fume hood.[1][9]
- Avoid all personal contact, including inhalation of vapors.[9]
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[1][4][6]
- Use non-sparking tools and explosion-proof equipment.[1][6]
- Ground and bond containers when transferring material to prevent static discharge.[1][6]
- Do not eat, drink, or smoke when using this product.[8][10]
- Wash hands and any exposed skin thoroughly after handling.[1][4][8]
- Store in a tightly closed, original container in a cool, dry, and well-ventilated area designated as a flammables area.[1][4][9]
- Keep containers securely sealed and upright to prevent leakage.[4][9]
- Store away from incompatible materials such as oxidizing agents, strong bases, and strong reducing agents.[3][9]
- Protect containers from physical damage and check regularly for leaks.[9]
- Minor Spills:
 - Remove all sources of ignition immediately.[1][9]
 - Ensure adequate ventilation.[1][4]
 - Wear appropriate PPE as described in section 4.1.[9]
 - Absorb the spill with an inert material such as dry sand, earth, or vermiculite.[1][9]

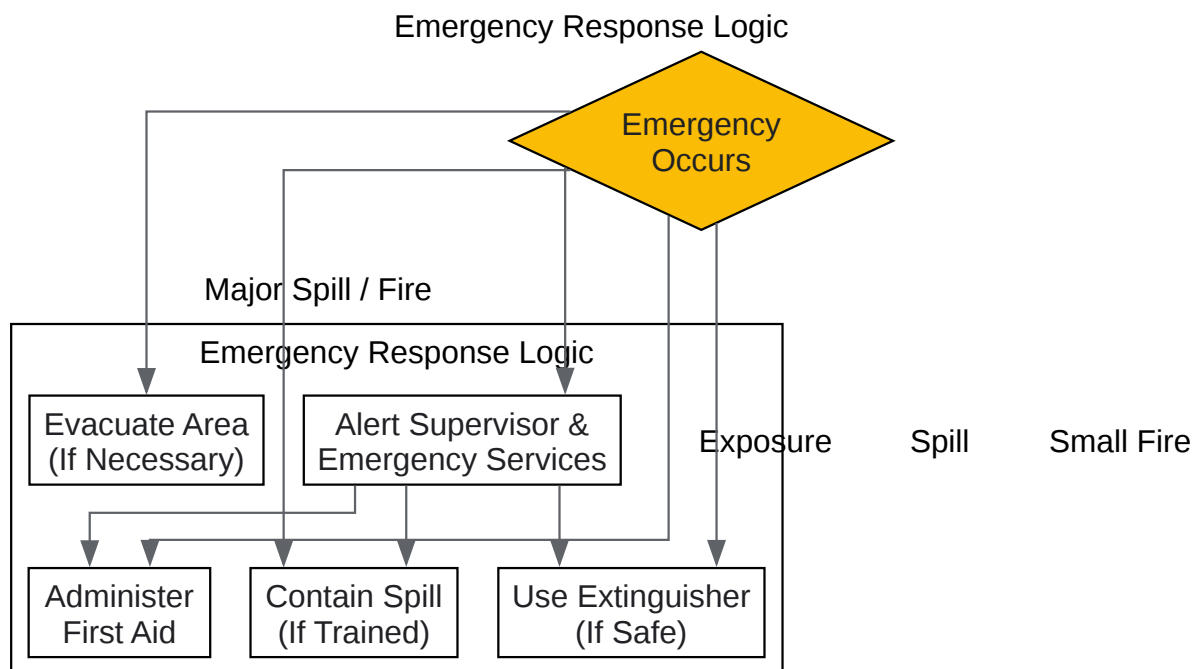
- Collect the absorbed material using non-sparking tools and place it into a suitable, labeled chemical waste container for disposal.[1][9]
- Major Spills:
 - Evacuate personnel to a safe area and move upwind.[4][9]
 - Alert the fire brigade or emergency services, informing them of the location and nature of the hazard.[9]
 - Prevent the spill from entering drains or waterways.[4][9]
 - Contain the spillage using methods such as wet-brushing or an electrically protected vacuum cleaner.[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][4][9]
- Skin Contact: Immediately remove all contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. [1][4][9]
- Inhalation: Remove the victim from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, administer oxygen. Seek immediate medical aid. [1][4][9]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][4]
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam. For large fires, use water spray, fog, or alcohol-resistant foam.[1][4]
- Specific Hazards: The substance is flammable and vapors may form explosive mixtures with air.[1] Containers may explode when heated.[1] During a fire, irritating and highly toxic gases such as carbon monoxide, carbon dioxide, and hydrogen fluoride may be generated.[1][3][4]

- Protective Actions: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)[\[6\]](#) Use water spray to keep fire-exposed containers cool.[\[1\]](#)[\[4\]](#)
- Dispose of this chemical and its container at an approved waste disposal plant in accordance with local, state, and federal regulations.[\[6\]](#)[\[8\]](#)[\[10\]](#)
- Product may be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[4\]](#)
- Contaminated packaging should be disposed of as unused product.[\[4\]](#)

Workflow and Relationship Diagrams

Safe Handling Workflow for 4-Fluorobenzaldehyde-d4





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